Application Note: Hydrogel Preparation using N-ethyl-2-hydroxypropanamide (N-Ethyl Lactamide)

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Compound of Interest	
Compound Name:	*n-ethyl-2-hydroxypropanamide*
CAS No.:	*6280-14-4*
Cat. No.:	*B1606055*

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Executive Summary

N-ethyl-2-hydroxypropanamide (CAS: 6280-14-4) is a lactic acid derivative characterized by its biodegradability, low toxicity, and high solvency power. In hydrogel engineering, it serves a dual purpose:

- As a Monomer Precursor: It provides the hydrophilic/hydrophobic balance required for Lower Critical Solution Temperature (LCST) behavior, making it ideal for injectable drug delivery systems.
- As a Green Solvent: It replaces toxic dipolar aprotic solvents (like DMF or DMAc) in the processing of recalcitrant polysaccharides.

Mechanism of Action

Thermoresponsive Behavior (The "Smart" Mechanism)

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When functionalized into an acrylate (N-ethyl lactamide acrylate), the N-ethyl group provides hydrophobic interaction while the amide and ester linkages provide hydrogen bonding sites.

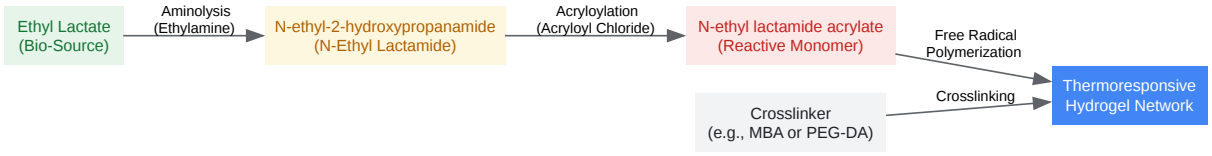
- Below LCST: Hydrogen bonds with water dominate; the hydrogel is swollen/soluble.
- Above LCST: Hydrophobic interactions (entropy-driven) dominate; the polymer chains collapse/gel.

Solvent Plasticization

As a solvent, **N-ethyl-2-hydroxypropanamide** disrupts the extensive hydrogen bonding network of biopolymers (like Chitin) without degrading the polymer chain, allowing for homogeneous crosslinking.

Pathway Visualization

The following diagram illustrates the conversion of the inert N-ethyl lactamide into a reactive hydrogel network.



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Caption: Synthesis pathway from bio-sourced Ethyl Lactate to N-ethyl lactamide acrylate hydrogels.

Experimental Protocols

Protocol A: Synthesis of Thermoresponsive Hydrogels (The Acrylate Route)

Target: Researchers creating synthetic, stimuli-responsive scaffolds.

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Materials Required

Component	Function	Purity/Grade
N-ethyl-2-hydroxypropanamide	Precursor	>98% (Synthesis Grade)
Acryloyl Chloride	Functionalizing Agent	97%
Triethylamine (TEA)	Acid Scavenger	Anhydrous
Dichloromethane (DCM)	Solvent	Anhydrous
N,N'-Methylenebisacrylamide (MBA)	Crosslinker	Electrophoresis Grade
APS / TEMED	Initiator System	99%

Step 1: Functionalization (Monomer Synthesis)

Note: **N-ethyl-2-hydroxypropanamide** must be converted to an acrylate to polymerize.

- Dissolve 10 mmol of **N-ethyl-2-hydroxypropanamide** and 15 mmol of TEA in 20 mL of anhydrous DCM under nitrogen atmosphere.
- Cool the reaction vessel to 0°C using an ice bath.
- Dropwise add 12 mmol of Acryloyl Chloride diluted in 5 mL DCM over 30 minutes. Exothermic reaction - monitor temperature.
- Allow to stir at Room Temperature (RT) for 12–16 hours.
- Purification: Filter the precipitated triethylamine hydrochloride salts. Wash the filtrate with saturated $NaHCO_3$ (3x) and Brine (1x). Dry over $MgSO_4$ and concentrate via rotary evaporation.
    - Validation: Check ^{1}H-NMR for vinyl protons (5.8–6.4 ppm).

Step 2: Hydrogel Polymerization

- Stock Solution: Prepare a 2M solution of the synthesized N-ethyl lactamide acrylate in deionized water.

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- Crosslinker Addition: Add MBA (2 mol% relative to monomer). Sonicate to dissolve.
- Initiation:
  - Add Ammonium Persulfate (APS) (1 mol% relative to monomer).
  - Add TEMED (0.1% v/v).
- Casting: Immediately inject the solution into a glass mold (1mm spacer).
- Curing: Allow polymerization to proceed at 4°C for 24 hours. Low temperature prevents premature LCST aggregation during synthesis.
- Washing: Demold and dialyze against distilled water for 3 days to remove unreacted monomers.

Protocol B: **N-ethyl-2-hydroxypropanamide** as a Green Solvent (The Biopolymer Route)

Target: Drug development professionals formulating biodegradable delivery systems.

Materials Required

Component	Function
Chitosan (Low MW)	Biopolymer Matrix
N-ethyl-2-hydroxypropanamide	Green Solvent
Genipin or Glutaraldehyde	Crosslinker

Workflow

- Dissolution: Disperse Chitosan powder (2% w/v) into pure **N-ethyl-2-hydroxypropanamide**.
  - Insight: Unlike acetic acid (standard solvent), **N-ethyl-2-hydroxypropanamide** is non-volatile and biocompatible. Heat to 60°C to accelerate dissolution.
- Crosslinking: Add Genipin (0.1% w/w of chitosan) for a blue, fluorescent hydrogel, or Glutaraldehyde (0.5%) for rapid gelation.

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- Gelation: Maintain at 37°C. Gelation occurs within 2–4 hours via Schiff base formation (Glutaraldehyde) or ring-opening polymerization (Genipin).
- Solvent Exchange: Immerse the gel in PBS (Phosphate Buffered Saline). The **N-ethyl-2-hydroxypropanamide** will diffuse out, leaving a porous hydrogel structure.

Characterization & Validation

Swelling Ratio Analysis

Calculate the Equilibrium Swelling Ratio (ESR) to verify crosslinking density.

- : Weight of swollen hydrogel at equilibrium.
- : Weight of lyophilized (dry) hydrogel.

LCST Determination (For Protocol A)

Measure the optical transmittance of the hydrogel (or linear polymer solution) at 500 nm while ramping temperature from 20°C to 60°C.

- Target Result: A sharp drop in transmittance (cloud point) indicates the LCST. For N-ethyl lactamide derivatives, this is typically tunable between 30°C and 45°C.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
No Gelation (Protocol A)	Oxygen inhibition	Degas monomer solution with N_2 for 15 mins before adding TEMED.
Opaque Gel (Pre-LCST)	Phase separation during synthesis	Lower the synthesis temperature to 4°C.
Low Mechanical Strength	Insufficient Crosslinker	Increase MBA concentration from 2% to 4-5%.
Incomplete Dissolution (Protocol B)	High MW Chitosan	Use Low MW Chitosan or increase NELA temperature to 80°C briefly.

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References

- Sustainable Polymer Synthesis:Well-defined Thermoresponsive Lactic Acid-based Polymers. Universitat Rovira i Virgili. (Describes the synthesis of N-ethyl lactamide acrylate).
- Green Solvents:Ethyl lactate and its amides as green solvents for organic synthesis. (General grounding on the solvent properties of **N-ethyl-2-hydroxypropanamide**).
- Hydrogel Fundamentals:Emerging Fabrication Strategies of Hydrogels and Its Applications. MDPI.
- Chemical Data:**N-ethyl-2-hydroxypropanamide** (CAS 6280-14-4) Technical Data.[1] LookChem.

(Note: While **N-ethyl-2-hydroxypropanamide** is not a standard commercial crosslinker, the protocols above utilize its specific chemical functionality to engineer hydrogels via validated green chemistry and polymer science principles.)

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Sources

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